Validation of analytical methods for trace-level detection of Reactive Yellow 160

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Compound of Interest

Compound Name:	*Reactive Yellow 160*
CAS No.:	*129898-77-7*
Cat. No.:	*B1177408*

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A Comprehensive Guide to Validated Analytical Methods for Trace-Level Detection of **Reactive Yellow 160**

For researchers, scientists, and professionals in drug development, the accurate and reliable quantification of trace-level impurities and contaminants is paramount. **Reactive Yellow 160**, a widely used azo dye in the textile industry, can be a potential contaminant of concern. This guide provides a comparative overview of validated analytical methods for the trace-level detection of **Reactive Yellow 160**, offering insights into their performance characteristics and detailed experimental protocols to support methodological validation and selection.

Comparison of Analytical Method Performance

The selection of an appropriate analytical method depends on various factors, including the required sensitivity, selectivity, and the nature of the sample matrix. Below is a summary of the performance data for different analytical techniques used for the detection of **Reactive Yellow 160** and other similar reactive dyes.

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Table 1: Performance Characteristics of a Validated UV-Vis Spectrophotometric Method for **Reactive Yellow 160**

Parameter	Performance Data	Reference
Linearity (R^2)	0.9998	[1]
Linear Range	1.22 x 10^{-3} mM to 0.122 mM	[1]
Limit of Detection (LOD)	2.04 x 10^{-3} mM	[1]
Limit of Quantification (LOQ)	6.80 x 10^{-3} mM	[1]
Precision (RSD%)	Data not available	-
Accuracy/Recovery (%)	Data not available	-

Table 2: Typical Performance Characteristics of Chromatographic and Electrophoretic Methods for Reactive Dyes (Data for illustrative purposes as specific data for **Reactive Yellow 160** is limited)

Analytical Method	Linearity (R^2)	Typical LOD	Typical LOQ	Typical Precision (RSD%)	Typical Accuracy/Recovery (%)
HPLC-DAD	> 0.999	0.026 - 0.086 µg/mL	0.077 - 0.262 µg/mL	< 5%	83.7 - 107.5%
LC-MS/MS	> 0.99	0.02 - 1.35 ng/mL	0.06 - 4.09 ng/mL	< 15%	70 - 120%
Capillary Electrophoresis (CE)	> 0.99	0.3 - 1.3 mg/L	Not specified	< 4% (Peak Area)	Not specified

Experimental Protocols

Detailed methodologies are crucial for the successful implementation and validation of any analytical method. Below are generalized protocols for the key techniques discussed.

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UV-Vis Spectrophotometry

This method is often employed for the quantification of dyes in aqueous solutions and for monitoring their degradation.

Methodology:

- Instrumentation: A double beam UV-Vis spectrophotometer is typically used.
- Wavelength of Maximum Absorbance (λmax): The λmax for **Reactive Yellow 160** is determined by scanning a standard solution of the dye over a wavelength range (e.g., 200-800 nm). The characteristic absorbance peak for **Reactive Yellow 160** is observed at approximately 427 nm.[1]
- Calibration Curve: A series of standard solutions of **Reactive Yellow 160** of known concentrations are prepared by diluting a stock solution. The absorbance of each standard is measured at the λmax. A calibration curve is constructed by plotting absorbance versus concentration.
- Sample Analysis: The absorbance of the sample solution is measured at the λmax, and the concentration of **Reactive Yellow 160** is determined using the calibration curve.
- Validation Parameters:
  - Linearity: Assessed from the correlation coefficient (R^2) of the calibration curve.
  - LOD and LOQ: Calculated based on the standard deviation of the response and the slope of the calibration curve.

High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD)

HPLC offers superior separation and quantification capabilities for complex mixtures.

Methodology:

- Instrumentation: An HPLC system equipped with a C18 reversed-phase column and a Diode-Array Detector (DAD).

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- Mobile Phase: A gradient elution is commonly used, for example, a mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Sample Preparation: Samples may require extraction, pre-concentration, and filtration through a 0.45 µm filter prior to injection.
- Chromatographic Conditions:
  - Flow Rate: Typically 0.5 - 1.5 mL/min.
  - Injection Volume: Typically 10 - 20 µL.
  - Detection: The DAD is set to monitor the absorbance at the λmax of **Reactive Yellow 160**.
- Quantification: Based on the peak area of the analyte in the chromatogram, calibrated against standard solutions.
- Validation Parameters: Assessed according to ICH guidelines, including linearity, LOD, LOQ, precision (repeatability and intermediate precision), accuracy (recovery studies), and specificity.

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS provides high sensitivity and selectivity, making it ideal for trace-level analysis in complex matrices.

Methodology:

- Instrumentation: An LC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Conditions: Similar to HPLC-DAD, but often with UPLC (Ultra-Performance Liquid Chromatography) for faster analysis and better resolution.
- Mass Spectrometry Parameters:

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- Ionization Mode: ESI in either positive or negative ion mode, depending on the analyte's structure. For sulfonated dyes like **Reactive Yellow 160**, negative ion mode is typically used.
- Multiple Reaction Monitoring (MRM): Specific precursor-to-product ion transitions for **Reactive Yellow 160** are monitored for selective and sensitive quantification.

- Sample Preparation: May involve solid-phase extraction (SPE) for cleanup and enrichment of the analyte.
- Validation: The method is validated for parameters including matrix effects, in addition to the standard validation parameters.

Capillary Electrophoresis (CE)

CE is a high-resolution separation technique that requires minimal sample volume and can be used for the analysis of charged species like reactive dyes.

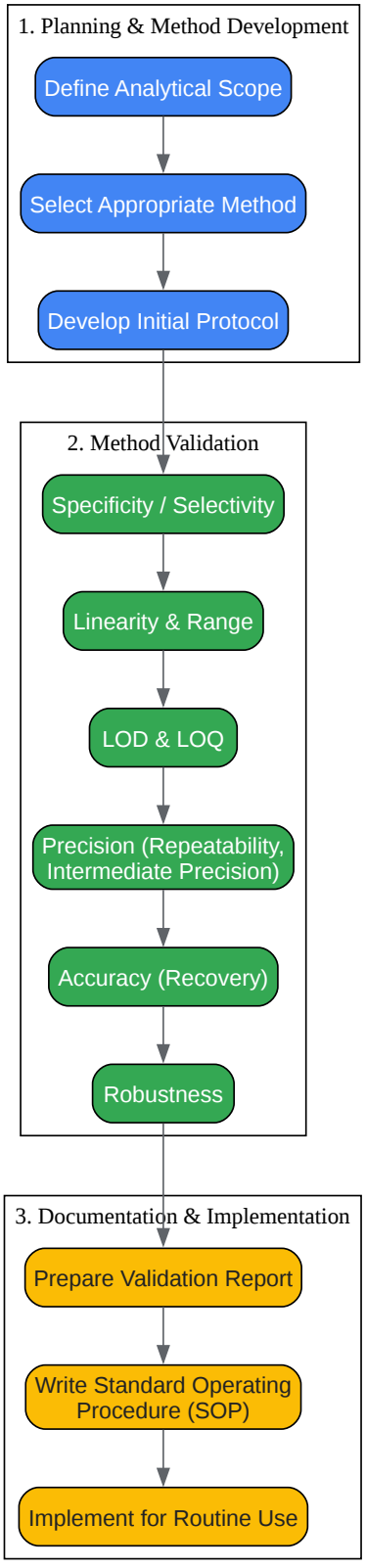
Methodology:

- Instrumentation: A capillary electrophoresis system with a UV or DAD detector.
- Capillary: A fused-silica capillary.
- Background Electrolyte (BGE): The choice of BGE is critical for separation. A buffer solution, such as phosphate or borate buffer at a specific pH, is used.
- Injection: Hydrodynamic or electrokinetic injection of the sample.
- Separation Voltage: A high voltage (e.g., 15-30 kV) is applied across the capillary.
- Detection: On-column detection at the λmax of the dye.
- Validation: The method is validated for migration time and peak area precision, linearity, LOD, and LOQ.

Visualizations

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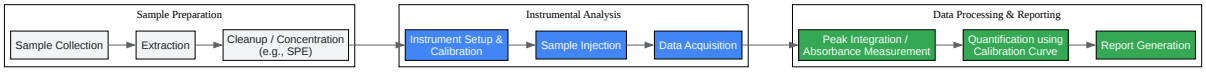
The following diagrams illustrate the general workflows for method validation and a typical analytical process.



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Caption: General workflow for analytical method validation.



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Caption: Typical experimental workflow for trace-level analysis.

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References

- 1. researchgate.net [researchgate.net]
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